# Application Note and Protocol for Trimesitylborane Reactions Under Inert Atmosphere

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Trimesitylborane* |
| *CAS No.:* | *7297-95-2* |
| *Cat. No.:* | *B1594746* |

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This document provides a detailed guide for conducting chemical reactions with **Trimesitylborane** under a strict inert atmosphere. **Trimesitylborane** is a sterically hindered and air-sensitive organoboron compound, necessitating careful handling to prevent decomposition and ensure reaction success. The protocols outlined below are applicable for a range of transformations, including frustrated Lewis pair (FLP) chemistry, catalysis, and stoichiometric reactions.

## Introduction

**Trimesitylborane**, with its three bulky mesityl groups attached to the boron center, is a powerful Lewis acid with unique steric and electronic properties.[1] Its utility in organic synthesis and materials science is significant, particularly in the formation of carbon-boron bonds and as a key component in advanced polymers.[1][2] Due to its sensitivity to air and moisture, all manipulations must be performed under an inert atmosphere, typically using a

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glovebox or Schlenk line techniques.[3] This note details the necessary equipment, setup, and a representative protocol for a reaction involving **Trimesitylborane**.

## General Safety and Handling Precautions

**Trimesitylborane** is a white to pale yellow crystalline solid.[4] While generally stable under normal handling conditions, it can be irritating to the eyes, skin, and respiratory tract.[4] Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times. All operations involving the solid compound and its solutions should be carried out in a well-ventilated fume hood or within an inert atmosphere glovebox.[4]

Storage: **Trimesitylborane** should be stored in a cool, dry, and inert environment, typically within a glovebox or a sealed container under argon or nitrogen.[5]

## Experimental Setup and Equipment

Reactions involving **Trimesitylborane** require standard inert atmosphere techniques and glassware.

Key Equipment:

- Inert Atmosphere: A nitrogen or argon-filled glovebox or a Schlenk line is mandatory.[3] Argon is often preferred due to its higher density, which provides a better blanket against air.[6]
- Glassware: All glassware must be oven-dried (typically at >100 °C overnight) or flame-dried under vacuum immediately before use to remove any adsorbed moisture.[7] This includes round-bottom flasks, Schlenk flasks, dropping funnels, and filter funnels.[3][7]
- Syringes and Needles: For the transfer of anhydrous solvents and solutions, oven-dried syringes and needles are used.[8] These should be purged with inert gas before use.[8]
- Cannula: For larger volume transfers of air-sensitive liquids, a double-tipped needle (cannula) is used to transfer the liquid between sealed vessels under a positive pressure of inert gas.[9]

Diagram of a Standard Schlenk Line Setup:

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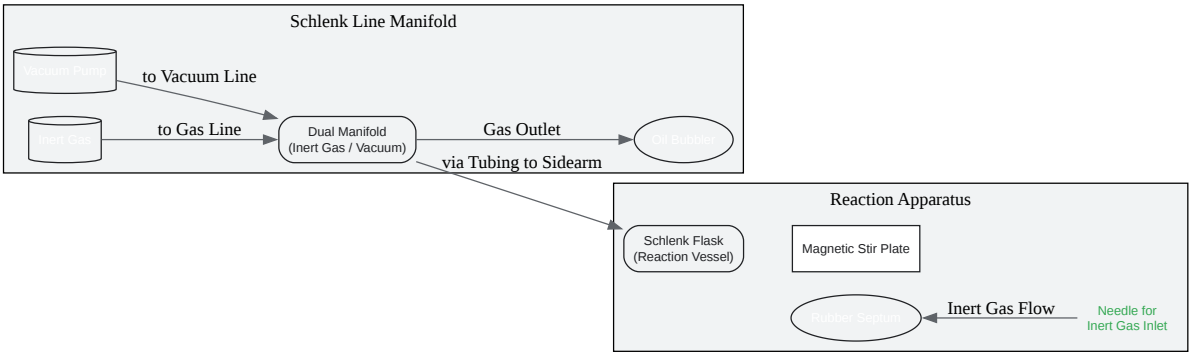


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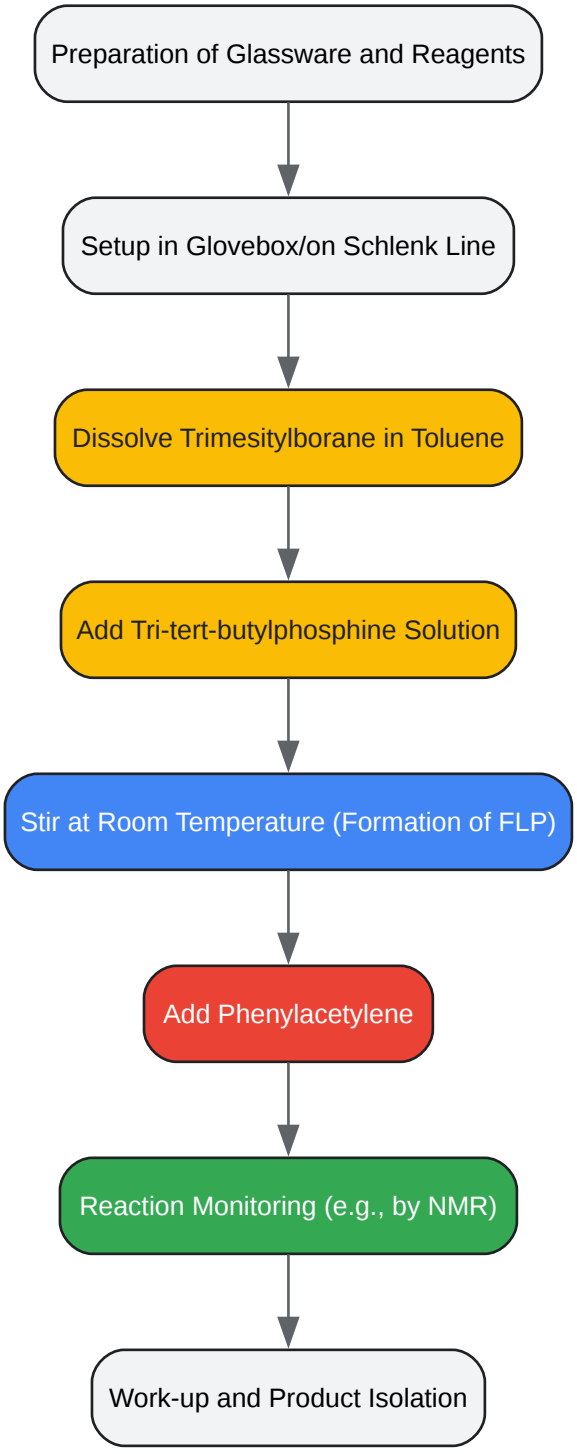


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